

An In-depth Technical Guide to 6-Chloro-2methyl-3-nitropyridine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	6-Chloro-2-methyl-3-nitropyridine	
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This document provides a comprehensive overview of the chemical and physical properties of **6-Chloro-2-methyl-3-nitropyridine**, including its molecular formula and weight. It also details a standard experimental protocol for its synthesis, catering to researchers, scientists, and professionals in drug development.

Core Compound Data

6-Chloro-2-methyl-3-nitropyridine is a biochemical reagent utilized as a building block in organic synthesis.[1] Its key quantitative properties are summarized in the table below for ease of reference and comparison.



Property	Value	Source
Molecular Formula	C6H5CIN2O2	[1][2][3]
Molecular Weight	172.57 g/mol	[1][2]
CAS Number	22280-60-0	[2][3]
Melting Point	54-58 °C	[3]
Boiling Point	255.9 °C at 760 mmHg	[3]
Density	1.406 g/cm ³	[3]
Flash Point	108.5 °C	[3]
Vapor Pressure	0.00597 mmHg at 25°C	[3]
Refractive Index	1.575	[3]

Experimental Protocols

Synthesis of 6-Chloro-2-methyl-3-nitropyridine

A common method for the synthesis of **6-Chloro-2-methyl-3-nitropyridine** involves the chlorination of 2-hydroxy-6-methyl-5-nitropyridine.[4]

Materials:

- 2-hydroxy-6-methyl-5-nitropyridine
- Phosphorus oxychloride (POCl3)
- Phosphorus pentachloride (PCI5)
- Ice water
- Dichloromethane (DCM)

Procedure:



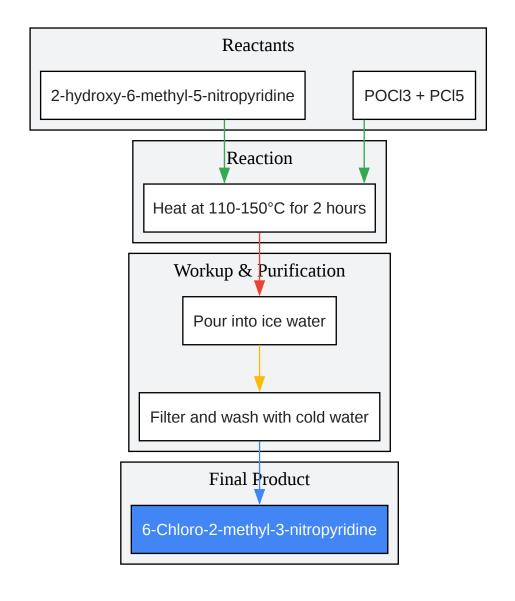
- A mixture of 2-oxo-5-nitro-6-methyl-1,2-dihydropyridine, phosphorous oxychloride, and phosphorous pentachloride is heated at 110°C for 2 hours.[4]
- An additional portion of phosphorous pentachloride and phosphorous oxychloride is added to the reaction mixture.[4]
- The reaction is stirred for an additional hour.[4]
- The reaction mixture is then poured into ice water.[4]
- The resulting brown solid is filtered and washed with cold water to yield 6-Chloro-2-methyl-3-nitropyridine.[4]

An alternative described procedure involves mixing 2-hydroxy-6-methyl-5-nitropyridine (500 mg, 3.24 mmol), phosphorus oxychloride (POCl3, 0.5 mL), and phosphorus pentachloride (PCl5, 200 mg) and stirring the reaction for 2 hours at 150 °C.[4] After cooling, the mixture is poured into ice water and extracted with dichloromethane.[4]

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **6-Chloro-2-methyl-3-nitropyridine** from its precursor.





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Caption: Synthesis workflow for **6-Chloro-2-methyl-3-nitropyridine**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 6-Chloro-2-methyl-3-nitropyridine]. BenchChem, [2025]. [Online PDF]. Available at:
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